A Comparative Guide to the Infrared Spectroscopy of 4-Thiazolesulfonamide

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Compound of Interest

Compound Name:	*4-Thiazolesulfonamide*
CAS No.:	*89501-97-3*
Cat. No.:	*B1628071*

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Introduction

In the landscape of pharmaceutical development, the sulfonamide functional group is a cornerstone of medicinal chemistry, featured in a vast array of antimicrobial, diuretic, and anticonvulsant drugs. The incorporation of heterocyclic moieties, such as thiazole, often enhances or modifies the pharmacological profile of these compounds. **4-Thiazolesulfonamide** serves as a critical structural motif, and its precise characterization is paramount for quality control, stability testing, and regulatory compliance.

Infrared (IR) spectroscopy provides a rapid, non-destructive, and highly specific fingerprint of a molecule's vibrational modes. For researchers and drug development professionals, a comprehensive understanding of the IR spectrum of **4-thiazolesulfonamide** is not merely an academic exercise; it is a practical tool for confirming identity, detecting impurities, and understanding intermolecular interactions in solid-state forms. This guide provides an in-depth analysis of the characteristic IR absorption bands of **4-thiazolesulfonamide**, contextualized through objective comparison with simpler structural analogs, and supported by established experimental protocols.

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Deciphering the Vibrational Fingerprint of 4-Thiazolesulfonamide

The IR spectrum of **4-thiazolesulfonamide** is a composite of the vibrational modes originating from its two key structural components: the primary sulfonamide group ($-SO_2NH_2$) and the 4-substituted thiazole ring. The position, intensity, and shape of these absorption bands are dictated by the bond strengths, atomic masses, and molecular geometry.

The Dominant Signature: Sulfonamide Group Vibrations

The sulfonamide functional group gives rise to some of the most intense and easily identifiable bands in the spectrum. These absorptions are foundational for confirming the presence of this critical pharmacophore.

- N-H Stretching Vibrations: The primary sulfonamide ($-NH_2$) exhibits two distinct stretching bands in the high-frequency region of the spectrum.[1]
  - Asymmetric Stretch (ν_{as} N-H): Typically observed between 3390 and 3323 cm^{-1}.[1] This band corresponds to the stretching of both N-H bonds out of phase with each other.
  - Symmetric Stretch (ν_{s} N-H): Found at a lower wavenumber, generally in the 3279-3229 cm^{-1} range.[1] This vibration involves the in-phase stretching of the N-H bonds. The presence of two distinct peaks in this region is a hallmark of a primary amine or amide functionality.
- S=O Stretching Vibrations: The sulfonyl group ($-SO_2-$) produces two of the strongest absorptions in the entire mid-IR range, making them exceptionally reliable for identification.[2][3]
  - Asymmetric Stretch (ν_{as} S=O): A very strong band appearing in the 1350-1310 cm^{-1} region.[1][3][4]
  - Symmetric Stretch (ν_{s} S=O): A second, very strong band located between 1187 and 1147 cm^{-1}.[1][4] The high intensity of these bands is due to the large change in dipole moment during the S=O bond stretching.

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- S-N Stretching Vibration (ν S-N): This vibration is of medium intensity and is typically found in the 930-895 cm^{-1} range.[1][2][3] Its identification helps to complete the characterization of the sulfonamide linkage.

The Heterocyclic Contribution: Thiazole Ring Vibrations

The thiazole ring, an aromatic heterocycle, contributes a series of bands related to its C-H and skeletal (C=C, C=N, C-S) vibrations. These are often more complex and of lower intensity than the sulfonamide bands but are crucial for confirming the specific heterocyclic structure.

- Aromatic C-H Stretching (ν C-H): The stretching of the C-H bonds on the thiazole ring gives rise to weak to medium bands at wavenumbers just above 3000 cm^{-1}, typically in the 3100-3000 cm^{-1} range.[5][6] This distinguishes them from aliphatic C-H stretches which appear below 3000 cm^{-1}.

- Ring Skeletal Vibrations (ν C=C, ν C=N): The stretching vibrations within the aromatic ring itself (involving C=C and C=N bonds) produce a series of medium-to-strong bands in the 1610-1420 cm^{-1} region.[5][7][8][9] These bands are analogous to the C=C stretching bands found in benzene derivatives but are specific to the thiazole skeletal structure.

- C-S Stretching (ν C-S): The carbon-sulfur bond stretch within the ring is often weak and can be difficult to assign definitively as it falls within the fingerprint region (typically 800-650 cm^{-1}), which contains many other bending vibrations.[10][11]

Comparative Analysis: Isolating Structural Contributions

To fully appreciate the spectral features of **4-thiazolesulfonamide**, it is instructive to compare its spectrum with those of simpler, related molecules. This comparative approach allows us to isolate the contributions of each functional group.

- Alternative 1: Benzenesulfonamide: This molecule contains the core sulfonamide group attached to a simple phenyl ring. Its spectrum prominently displays the characteristic ν(N-H), ν(S=O), and ν(S-N) bands. However, the ring vibrations in the 1600-1450 cm^{-1} region and the aromatic C-H out-of-plane bending bands (below 900 cm^{-1}) will differ from those of **4-thiazolesulfonamide**, highlighting the unique fingerprint of the thiazole heterocycle.

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- Alternative 2: 4-Methylthiazole: This molecule provides the vibrational signature of the 4-substituted thiazole ring without the sulfonamide group. Its spectrum is dominated by thiazole ring skeletal bands and C-H vibrations.[7] The most striking difference is the complete absence of the intense S=O stretching bands between 1400-1100 cm^{-1} and the N-H stretching bands above 3200 cm^{-1}, underscoring the dominant presence of these bands in the **4-thiazolesulfonamide** spectrum.

Summary of Characteristic IR Bands

The following table summarizes the expected key vibrational frequencies for **4-thiazolesulfonamide**, providing a quick reference for spectral interpretation.

Wavenumber (cm^{-1})	Intensity	Vibrational Assignment	Functional Group
~3370 - 3320	Medium	Asymmetric N-H Stretch (ν_{as} N-H)	Sulfonamide ($-NH_2$)
~3270 - 3230	Medium	Symmetric N-H Stretch (ν_{s} N-H)	Sulfonamide ($-NH_2$)
~3100 - 3050	Weak	Aromatic C-H Stretch (ν C-H)	Thiazole Ring
~1610 - 1450	Medium	Ring Skeletal Stretches (ν C=C, ν C=N)	Thiazole Ring
~1350 - 1315	Strong	Asymmetric S=O Stretch (ν_{as} S=O)	Sulfonamide ($-SO_2$)
~1180 - 1150	Strong	Symmetric S=O Stretch (ν_{s} S=O)	Sulfonamide ($-SO_2$)
~930 - 900	Medium	S-N Stretch (ν S-N)	Sulfonamide (-S-N)
Below 900	Variable	C-H Out-of-Plane Bending & Ring Deformations	Thiazole Ring

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Experimental Protocol: Acquiring a High-Quality FTIR Spectrum

The following protocol details the use of Attenuated Total Reflectance (ATR) FTIR, a modern and efficient technique for analyzing solid powder samples that requires minimal preparation.

Workflow for ATR-FTIR Analysis

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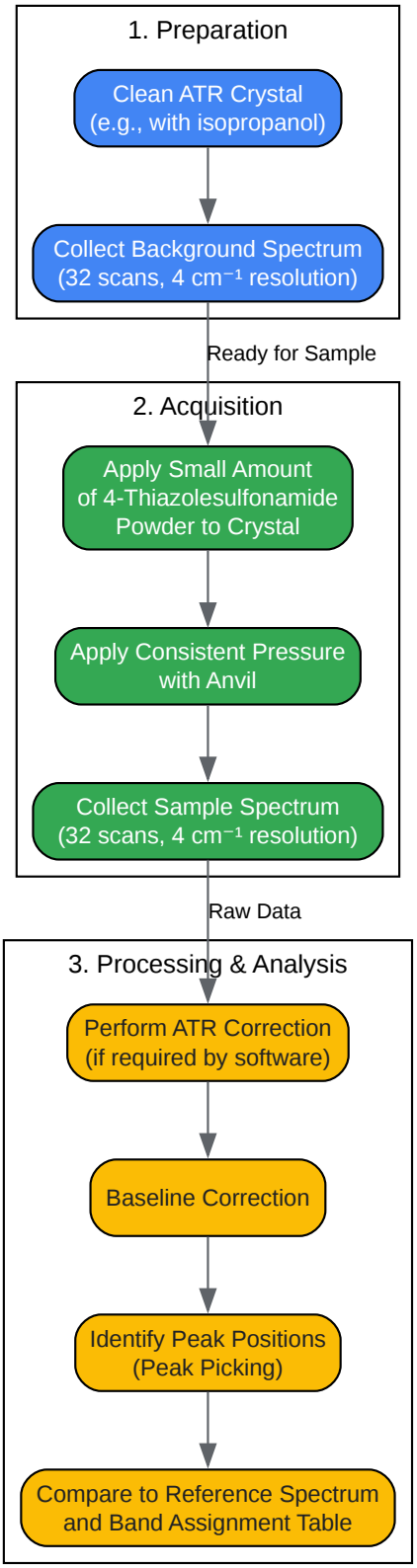

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